

2-Bromo-5-methoxypyrazine chemical properties and structure

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Compound of Interest

Compound Name: 2-Bromo-5-methoxypyrazine

Cat. No.: B117211

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An In-depth Technical Guide to 2-Bromo-5-methoxypyrazine

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **2-Bromo-5-methoxypyrazine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties and Structure

2-Bromo-5-methoxypyrazine is a halogenated pyrazine derivative that serves as a key intermediate in organic synthesis.^[1] Its physical and chemical properties are summarized below.

Structure:

- IUPAC Name: **2-bromo-5-methoxypyrazine**^{[2][3]}
- SMILES String: COC1=CN=C(C=N1)Br^{[2][3][4]}
- InChI Key: YMDHKDFBWIRZAZ-UHFFFAOYSA-N^{[2][4]}

Table 1: Quantitative Chemical Properties

Property	Value	Source(s)
Molecular Formula	C₅H₅BrN₂O	[2] [3] [4]
Molecular Weight	189.01 g/mol	[2]
Monoisotopic Mass	187.95853 Da	[2] [4]
Appearance	White to off-white solid	
Purity	≥95%	[3]
Solubility	Low solubility in water; soluble in organic solvents.	[1]
Storage Temperature	0-8 °C	[3]

| CAS Number | 143250-10-6 [\[2\]](#)[\[5\]](#) |

Reactivity and Applications

2-Bromo-5-methoxypyrazine is a versatile building block in organic synthesis, primarily utilized in the pharmaceutical and agrochemical industries.[\[6\]](#) The molecule features two key reactive sites: the bromine atom and the methoxy group on the pyrazine ring. These sites allow for a variety of chemical transformations.[\[6\]](#)

Its primary applications include:

- **Intermediate for Complex Molecules:** It serves as a foundational component for synthesizing more complex molecules, particularly active pharmaceutical ingredients (APIs) and specialized compounds.[\[6\]](#)
- **Cross-Coupling Reactions:** The bromine substituent makes it an ideal substrate for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), which are instrumental in constructing heterocyclic frameworks common in drug molecules.[\[6\]](#)
- **Nucleophilic Substitution:** The pyrazine ring is electron-deficient, facilitating nucleophilic aromatic substitution reactions where the bromine atom can be displaced by various nucleophiles.

The compound is also used as an intermediate for creating dyes and photosensitive materials and can act as a catalyst in certain organic reactions.^[1]

Experimental Protocols

While specific, detailed experimental protocols for **2-Bromo-5-methoxypyrazine** are proprietary to manufacturers, a general synthetic methodology can be described based on established chemical principles.

General Synthesis via Nucleophilic Aromatic Substitution

A common method for preparing **2-Bromo-5-methoxypyrazine** is through the reaction of a suitable precursor like 2,5-dibromopyrazine with a methoxide source, or by reacting 2-bromopyrazine with methanol.^[1] The following is a generalized protocol for a nucleophilic substitution reaction.

Objective: To synthesize **2-Bromo-5-methoxypyrazine**.

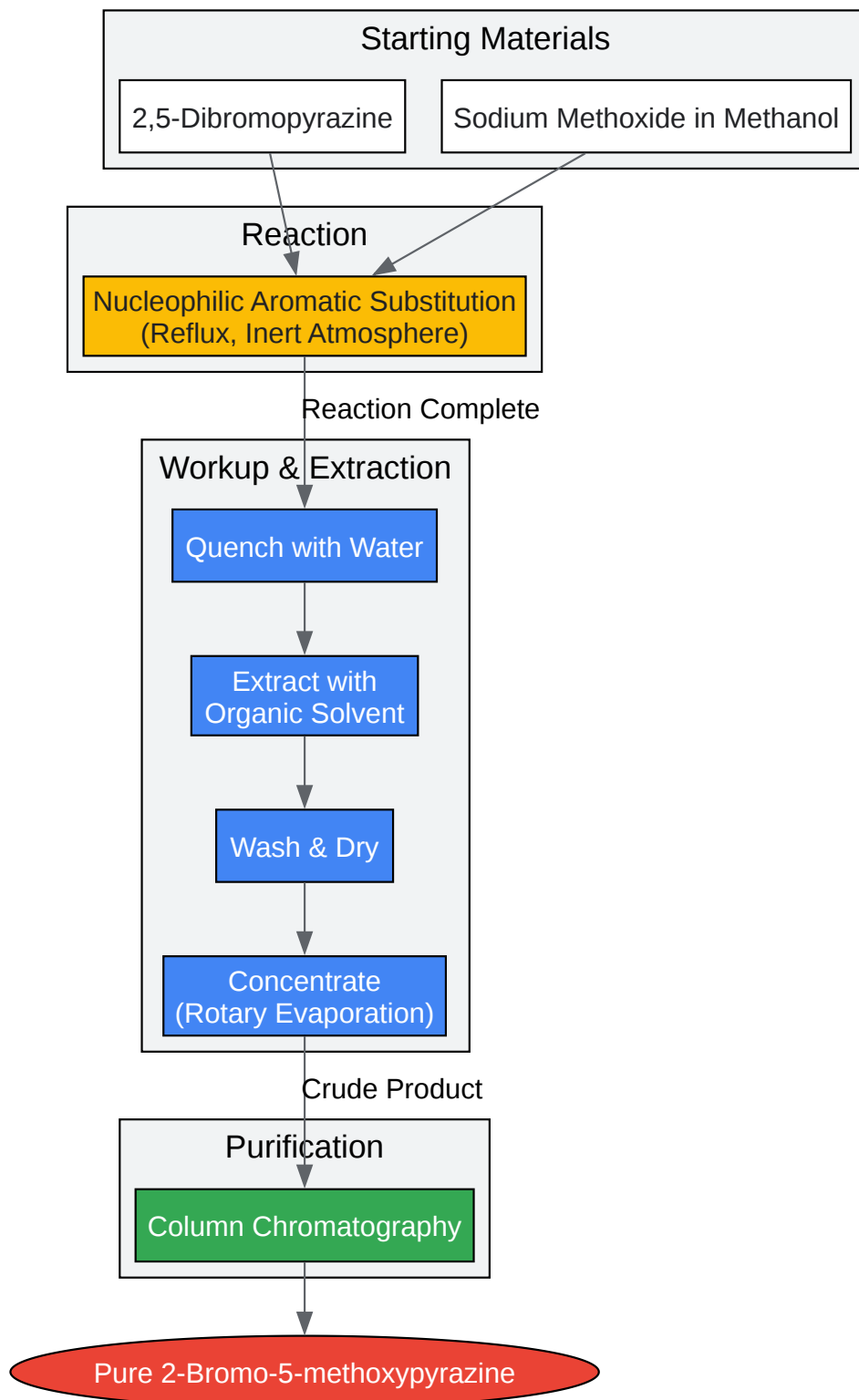
Materials:

- 2,5-dibromopyrazine (starting material)
- Sodium methoxide (nucleophile)
- Methanol (solvent)
- Anhydrous N,N-Dimethylformamide (DMF) (optional co-solvent)
- Diethyl ether or Ethyl acetate (for extraction)
- Brine (for washing)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Silica gel (for chromatography)
- Hexanes and Ethyl acetate (for chromatography elution)

Methodology:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,5-dibromopyrazine in methanol.
- **Reagent Addition:** Add sodium methoxide to the solution. The reaction is typically performed under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions.
- **Heating:** Heat the reaction mixture to reflux and maintain for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent like diethyl ether or ethyl acetate. Repeat the extraction process three times.
- **Washing:** Combine the organic layers and wash sequentially with water and brine to remove any remaining inorganic impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to yield pure **2-Bromo-5-methoxypyrazine**.

Synthesis Workflow for 2-Bromo-5-methoxypyrazine

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Caption: General workflow for the synthesis and purification of **2-Bromo-5-methoxypyrazine**.

Safety and Handling

2-Bromo-5-methoxypyrazine is associated with several hazards and requires careful handling in a laboratory setting.

Table 2: GHS Hazard Information

Hazard Statement	Description
H302	Harmful if swallowed[2][7]
H315	Causes skin irritation[2][7]
H319	Causes serious eye irritation[2][7]
H335	May cause respiratory irritation[2][5][7]

| H412 | Harmful to aquatic life with long lasting effects[5][8] |

Handling Precautions:

- Use only in a well-ventilated area or outdoors.[5]
- Avoid breathing dust, fumes, or vapors.[5]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1][5]
- Wash hands thoroughly after handling.[5]
- Keep containers securely sealed when not in use.[5]
- Store in a cool, dry place away from incompatible materials.[3]

First Aid Measures:

- If Swallowed: Rinse mouth and seek medical attention.[9]
- If on Skin: Wash with plenty of soap and water. If irritation occurs, get medical help.[9]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[9]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[9]

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